

An In-depth Technical Guide to Dimeflin: Chemical Structure and Properties

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Compound of Interest

Compound Name: Dimeflin

Cat. No.: B1670649

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Abstract

Dimeflin is a respiratory stimulant that has been investigated for its potential therapeutic applications in conditions characterized by respiratory insufficiency. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological profile of **dimeflin** and its hydrochloride salt. Detailed experimental protocols for its synthesis and analysis are presented, alongside a depiction of its proposed mechanism of action through signaling pathway diagrams. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development.

Chemical Structure and Identification

Dimeflin is a synthetic flavonoid derivative. Its chemical structure is characterized by a flavone backbone with dimethylaminomethyl and methoxy substituents.

Dimeflin

- IUPAC Name: 8-[(dimethylamino)methyl]-7-methoxy-3-methyl-2-phenylchromen-4-one[1]
- Chemical Formula: $C_{20}H_{21}NO_3$ [2]
- Molecular Weight: 323.39 g/mol [2]

- CAS Number: 1165-48-6[2][3]
- SMILES: CC1=C(OC2=C(C1=O)C=CC(=C2CN(C)C)OC)C3=CC=CC=C3[1]

Dimeflin Hydrochloride

- IUPAC Name: 8-[(dimethylamino)methyl]-7-methoxy-3-methyl-2-phenylchromen-4-one hydrochloride
- Chemical Formula: $C_{20}H_{22}ClNO_3$ [4]
- Molecular Weight: 359.85 g/mol [4]
- CAS Number: 2740-04-7[4]
- SMILES: CC1=C(OC2=C(C1=O)C=CC(=C2CN(C)C)OC)C3=CC=CC=C3.Cl

Physicochemical Properties

A summary of the known physicochemical properties of **dimeflin** and its hydrochloride salt is presented in the tables below.

Table 1: Physicochemical Properties of Dimeflin

Property	Value	Reference
Molecular Weight	323.39 g/mol	[2]
Appearance	Solid powder	[2]

Table 2: Physicochemical Properties of Dimeflin Hydrochloride

Property	Value	Reference
Molecular Weight	359.85 g/mol	[4]
Melting Point	213-214 °C (decomposes)	[1][5]
Solubility	Slightly soluble in DMSO and Methanol	[4]

Pharmacological Properties

Dimeflin acts as a respiratory stimulant. Its primary mechanism of action involves the stimulation of both central and peripheral chemoreceptors, leading to an increased respiratory drive.

Mechanism of Action

Dimeflin's respiratory stimulant effects are believed to be mediated through the following pathways:

- **Central Chemoreceptor Stimulation:** **Dimeflin** acts on the respiratory centers in the brainstem, specifically the medulla oblongata and pons. It is thought to enhance the sensitivity of central chemoreceptors to changes in arterial carbon dioxide tension (PaCO_2) and pH, leading to an increase in the rate and depth of breathing.[6][7]
- **Peripheral Chemoreceptor Stimulation:** The drug also appears to sensitize peripheral chemoreceptors located in the carotid and aortic bodies to changes in blood oxygen (PaO_2) and carbon dioxide levels.[6][7]
- **Neurotransmitter Modulation:** While the exact molecular targets are not fully elucidated, it is suggested that **dimeflin** may interact with dopamine and serotonin receptors, which play a role in modulating the respiratory rhythm.[6]

Pharmacodynamics

The primary pharmacodynamic effect of **dimeflin** is an increase in minute ventilation. This is achieved through an increase in both tidal volume and respiratory rate.

Toxicology

Quantitative toxicological data for **dimeflin** is limited in the publicly available literature. General toxicological studies in rodents have been performed to establish lethal doses. For instance, one study reported an oral LD50 in rats to be 794.3 mg/kg.

Experimental Protocols

Synthesis of Dimeflin

The synthesis of **dimeflin** can be achieved through a Mannich reaction, which involves the aminoalkylation of an active hydrogen compound. A general procedure is outlined below:

Reaction: Mannich condensation of a suitable flavone precursor with formaldehyde and dimethylamine.

General Procedure:

- A mixture of the precursor 7-methoxy-3-methyl-2-phenylchromen-4-one, dimethylamine hydrochloride, and paraformaldehyde is prepared in a suitable solvent, such as ethanol.
- A catalytic amount of concentrated hydrochloric acid is added to the mixture.
- The reaction mixture is refluxed for several hours.
- After cooling, the reaction mixture is worked up, which may involve the addition of a non-polar solvent like acetone to precipitate the product.
- The resulting crystals of **dimeflin** hydrochloride are collected by filtration and can be recrystallized from a suitable solvent system (e.g., acetone/ethanol) to achieve higher purity.

[8]

High-Performance Liquid Chromatography (HPLC)

Analysis of Dimeflin Hydrochloride

A validated HPLC method for the determination of **dimeflin** hydrochloride in pharmaceutical preparations has been reported.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.

Chromatographic Conditions:

- Column: C18, 4.6 mm x 250 mm, 5 µm particle size
- Mobile Phase: A mixture of methanol and water (e.g., 4:1 v/v) with pH adjustment to 7.4 using triethanolamine.[9]
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 220 nm[9]
- Injection Volume: 20 µL
- Column Temperature: Ambient

Standard Solution Preparation:

- Prepare a stock solution of **dimeflin** hydrochloride in the mobile phase.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the linear range of the assay.

Sample Preparation:

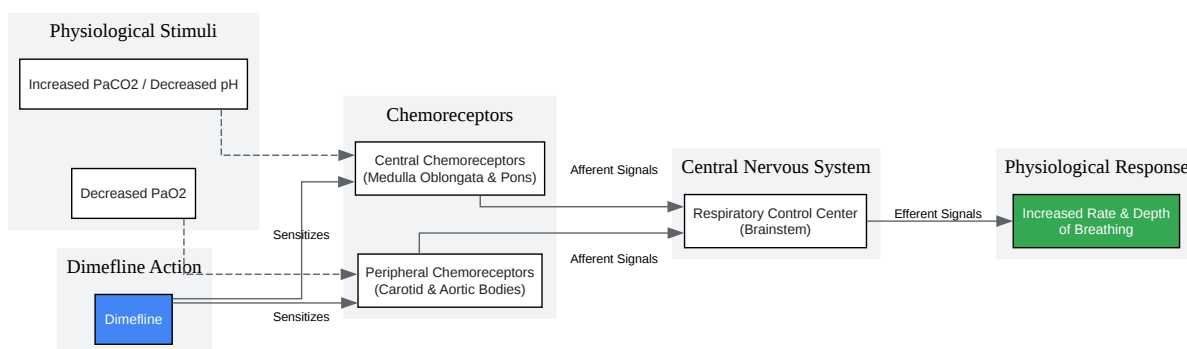
- Accurately weigh and transfer a quantity of the powdered sample containing a known amount of **dimeflin** hydrochloride into a volumetric flask.
- Add a portion of the mobile phase and sonicate to dissolve the drug.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 µm membrane filter before injection.

Validation Parameters: The method should be validated according to ICH guidelines for linearity, accuracy, precision, specificity, limit of detection (LOD), and limit of quantitation (LOQ).

[9]

Visualizations

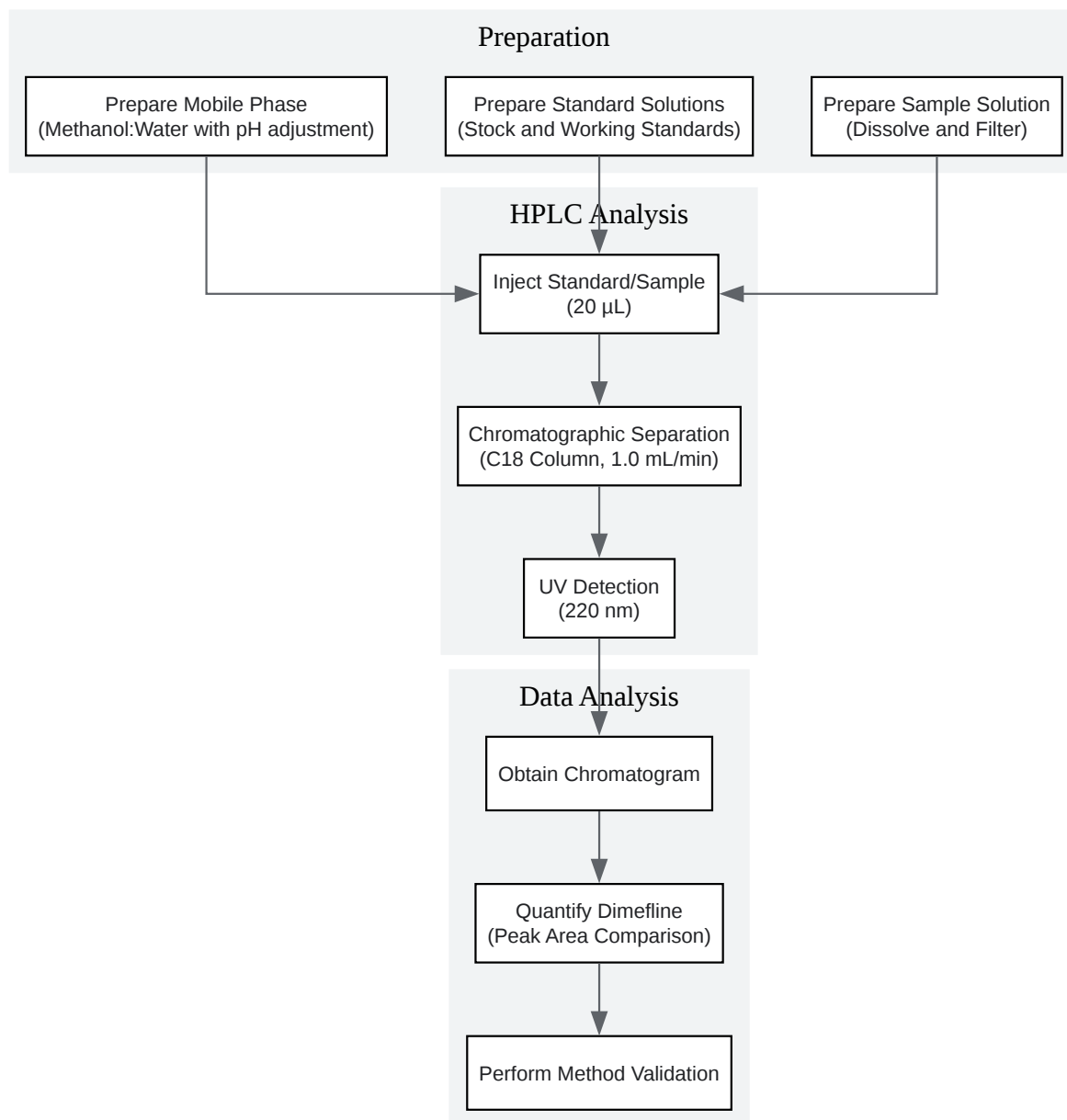
Proposed Mechanism of Action of Dimeflin



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Caption: Proposed mechanism of **dimeflin** as a respiratory stimulant.

Experimental Workflow for HPLC Analysis of Dimeflin



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Caption: General workflow for the HPLC analysis of **dimeflin**.

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